

A Historical Overview of the Discovery and Development of Tungsten-188

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Tungsten-188**

Cat. No.: **B1216607**

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Tungsten-188 (^{188}W) is a radionuclide of significant interest in nuclear medicine, primarily serving as the parent isotope in the **Tungsten-188/Rhenium-188** ($^{188}\text{W}/^{188}\text{Re}$) generator system. This system provides a reliable and cost-effective source of the therapeutic radioisotope Rhenium-188 (^{188}Re), which has shown great promise in various clinical applications, including cancer therapy and radiosynovectomy. This technical guide provides a comprehensive historical overview of the discovery of **Tungsten-188**, its production methodologies, and the evolution of its application in medicine.

The Discovery of Tungsten-188

The isotope **Tungsten-188** was first identified in 1951. While the broader history of the element tungsten dates back to its discovery in 1783 by the Elhuyar brothers, the specific isotope ^{188}W was a product of the mid-20th century's advancements in nuclear science.^[1]

Initial identification of **Tungsten-188** is credited to Manfred Lindner and Coleman in their 1951 publication in the Journal of the American Chemical Society.^[2] Their work involved the neutron activation of tungsten and subsequent chemical separation to identify the resulting radioisotopes. They reported the identification of a tungsten isotope with a half-life of approximately 65 days, which was later refined to the currently accepted value.^[3]

Nuclear Properties and Decay Characteristics

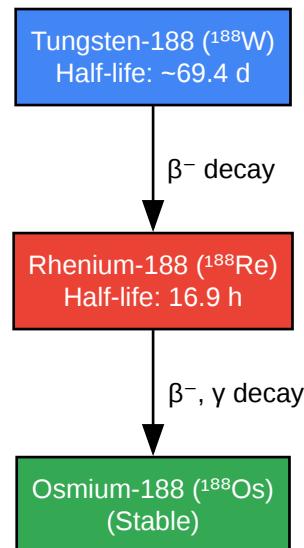
Tungsten-188 is a beta-emitting radionuclide with a relatively long half-life, making it an ideal parent for a generator system. It decays to its daughter isotope, Rhenium-188, which is a potent therapeutic agent.

Property	Value	Reference
Half-life of ^{188}W	69.4 - 69.78 days	[4]
Decay Mode of ^{188}W	Beta (β^-) emission	[4]
Daughter Isotope	Rhenium-188 (^{188}Re)	[5]
Half-life of ^{188}Re	16.9 hours	[6]
Decay Mode of ^{188}Re	Beta (β^-) and Gamma (γ) emission	[5]
^{188}Re Beta Energy ($E\beta\text{max}$)	2.12 MeV	[6]
^{188}Re Gamma Energy	155 keV (15% abundance)	[6]

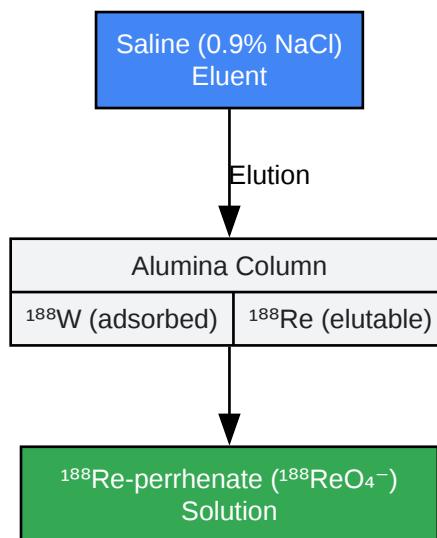
The decay of **Tungsten-188** to Rhenium-188 and its subsequent decay to stable Osmium-188 is a key process that enables its medical applications. The high-energy beta particles emitted by ^{188}Re are effective in destroying targeted pathological tissues, while the gamma emission allows for imaging and dosimetric calculations.[6]

Decay Pathway of Tungsten-188

Decay Pathway of Tungsten-188





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- To cite this document: BenchChem. [A Historical Overview of the Discovery and Development of Tungsten-188]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1216607#historical-overview-of-tungsten-188-discovery>]

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